

# An In-depth Technical Guide to Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate

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## Compound of Interest

**Compound Name:** *Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate*

**Cat. No.:** *B1356190*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate**. The information is curated for professionals in the fields of chemical research and drug development.

## Core Chemical Properties

While extensive experimental data for **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate** is not widely available in public literature, the following table summarizes its fundamental chemical identifiers.<sup>[1][2][3]</sup> Many physical properties such as melting point, boiling point, and solubility are not readily available.<sup>[2][3]</sup>

| Property             | Value         | Source  |
|----------------------|---------------|---|
| CAS Number           | 335266-05-2   | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Molecular Formula    | C19H19NO3     | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight     | 309.4 g/mol   | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Purity Specification | ≥95%          | <a href="#">[1]</a>   |
| Physical State       | Not available | <a href="#">[2]</a>   |
| Solubility           | Not available | <a href="#">[2]</a>   |
| Melting Point        | Not available | <a href="#">[2]</a> <a href="#">[3]</a>                     |
| Boiling Point        | Not available | <a href="#">[2]</a>   |
| Flash Point          | Not available | <a href="#">[2]</a> <a href="#">[3]</a>                     |

## Synthesis Protocol

A documented method for the synthesis of **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate** involves a conjugate addition reaction. The following protocol is based on established laboratory procedures.

### Experimental Protocol: Synthesis of Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate

Materials:

- Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate
- Phenylboronic acid
- $[\text{Rh}(\text{cod})_2]\text{BF}_4$  (catalyst)
- Potassium hydroxide (KOH) solution (1.5 M)
- Dioxane

- Standard organic workup reagents (e.g., diethyl ether, saturated sodium bicarbonate solution, brine, water)
- Anhydrous magnesium sulfate or sodium sulfate for drying

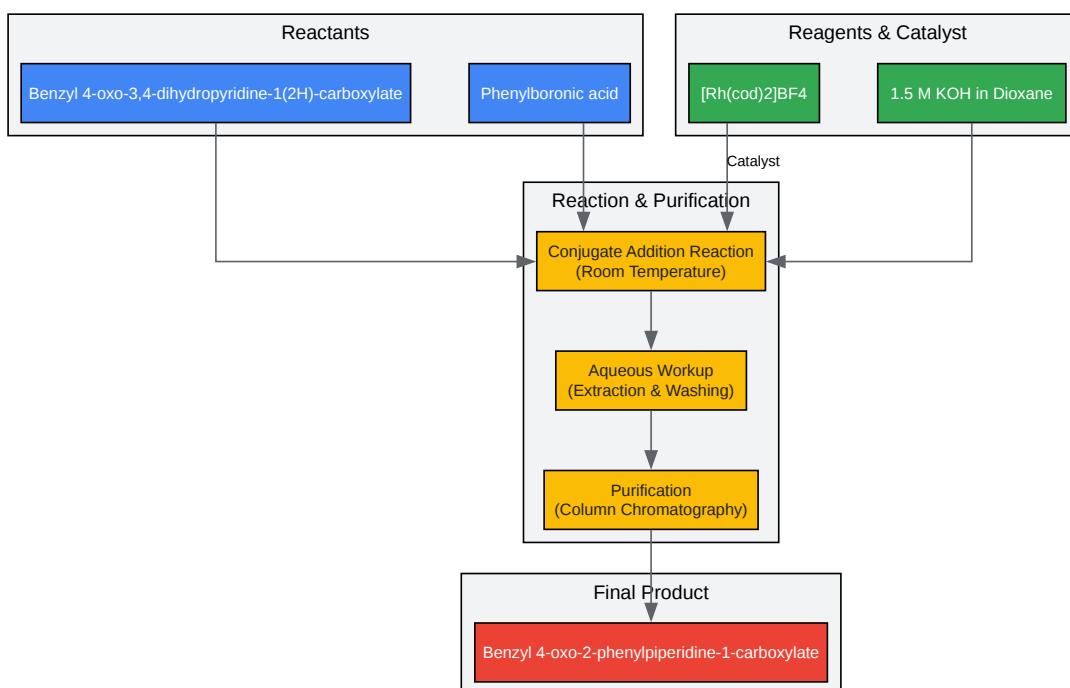
Procedure:

- In a suitable reaction vessel, dissolve phenylboronic acid (1.3 equivalents) and  $[\text{Rh}(\text{cod})_2]\text{BF}_4$  (0.02 equivalents) in a degassed mixture of 1.5 M potassium hydroxide solution and dioxane.
- Stir the resulting mixture at room temperature for 30 minutes.
- Add a solution of Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate (1.0 equivalent) in dioxane to the reaction mixture.
- Allow the reaction to proceed, monitoring its progress by a suitable chromatographic technique (e.g., TLC).
- Upon completion, perform an aqueous workup. Pour the reaction mixture into a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with diethyl ether multiple times.
- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution, brine, and water.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product using an appropriate method, such as column chromatography, to obtain pure **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate**.

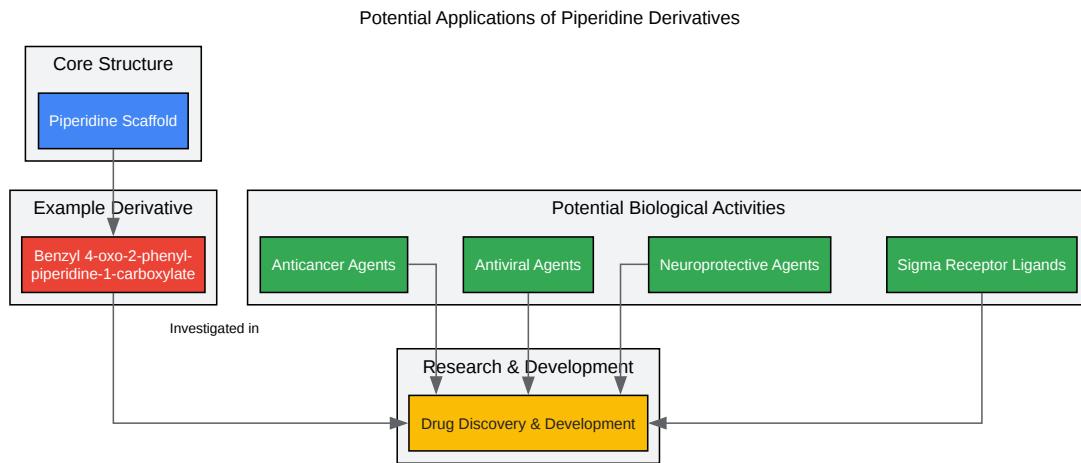
## Visualized Experimental and Logical Workflows

The following diagrams illustrate the synthesis workflow and the potential logical relationships in the broader context of piperidine derivative applications.

## Synthesis Workflow for Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate

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## Synthesis Workflow



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### Piperidine Derivatives in Drug Discovery

## Biological Context and Potential Applications

The piperidine ring is a well-established "privileged scaffold" in medicinal chemistry, forming the core of numerous biologically active compounds.<sup>[4]</sup> While specific signaling pathway involvement for **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate** is not yet detailed in the literature, derivatives of the 2-phenyl-4-oxopiperidine class are of significant interest to researchers.

Compounds with this core structure are investigated for a range of pharmacological activities. For instance, various piperidine derivatives have been explored as anticancer, antiviral, and neuroprotective agents.<sup>[4]</sup> The structural motifs present in **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate** suggest its potential as an intermediate or a candidate molecule in the

development of novel therapeutics, particularly as ligands for targets such as sigma receptors, which are implicated in a variety of central nervous system disorders. Further research is necessary to elucidate the specific biological targets and mechanisms of action for this compound.

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## References

- 1. 335266-05-2 Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate AKSci 9290CV [aksci.com]
- 2. aksci.com [aksci.com]
- 3. smochem.com [smochem.com]
- 4. benchchem.com [benchchem.com]
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